

# Physicochemical Properties of 3,5-Diaminotoluene

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## Compound of Interest

Compound Name: 3,5-Diaminotoluene

Cat. No.: B090585

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**3,5-Diaminotoluene**, also known as 5-methyl-1,3-benzenediamine, is an aromatic amine.<sup>[1][2]</sup> Its physicochemical properties are crucial for its handling, application in synthesis, and for predicting its behavior in various chemical and biological systems.

Table 1: Summary of Physicochemical Properties

Property	Value	Source(s)
CAS Number	108-71-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>10</sub> N <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	122.1677 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless crystals (may appear as a very dark brown oil)	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	98.1°C	<a href="#">[3]</a> <a href="#">[5]</a>
Boiling Point	283-285°C (sublimes)	<a href="#">[4]</a>
217.6°C (rough estimate)	<a href="#">[3]</a> <a href="#">[5]</a>	
Density	1.0343 (rough estimate)	<a href="#">[3]</a> <a href="#">[5]</a>
Vapor Pressure	0.0037 mm Hg	<a href="#">[1]</a>
Solubility	Very soluble in hot water, alcohol, and ether.	<a href="#">[2]</a> <a href="#">[4]</a>
Slightly soluble in Chloroform and DMSO.	<a href="#">[3]</a> <a href="#">[5]</a>	

## Experimental Protocols

The following sections detail the methodologies for determining key physicochemical properties of organic compounds like **3,5-Diaminotoluene**.

### Melting Point Determination

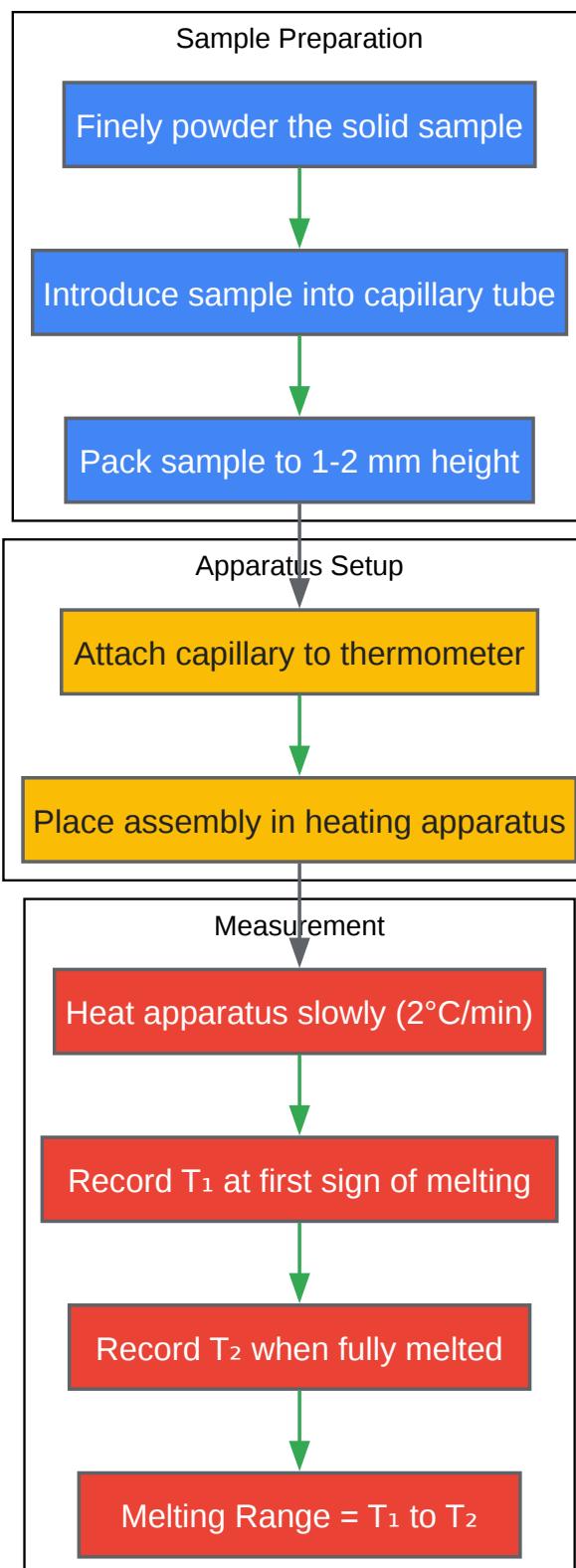
The melting point is a fundamental property used for identification and purity assessment of a solid compound.[\[6\]](#) Pure crystalline compounds typically exhibit a sharp melting point range of 0.5-1.0°C.

Methodology: Capillary Method

- Sample Preparation: A small amount of the dry, finely powdered **3,5-Diaminotoluene** is placed on a clean, dry surface.[\[7\]](#) The open end of a capillary tube is pressed into the

powder.[8][9] The tube is then tapped gently on a hard surface to pack the sample into the sealed bottom, aiming for a sample height of 1-2 mm.[7][8]

- **Apparatus Setup:** The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.[8] This assembly is then placed in a melting point apparatus, such as a Thiele tube containing heating oil or a heated metal block.
- **Heating and Observation:** The apparatus is heated slowly and steadily, at a rate of about 2°C per minute as the expected melting point is approached.[9] The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.[6][9]
- **Completion:** The temperature at which the entire solid sample has turned into a clear liquid is recorded as the end of the melting range.[6][9] For accuracy, at least two consistent measurements should be made.



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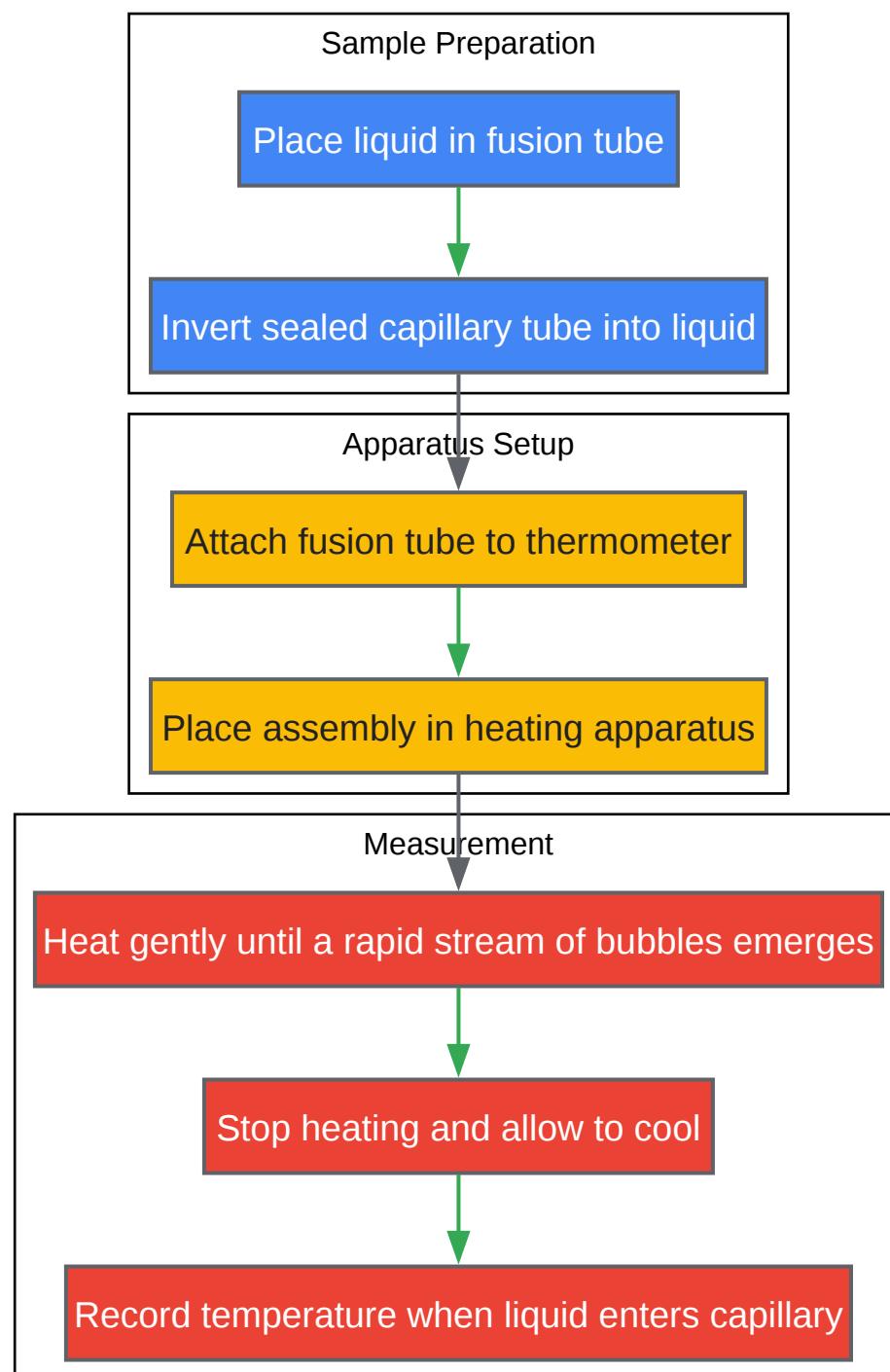
Caption: Workflow for Melting Point Determination via the Capillary Method.

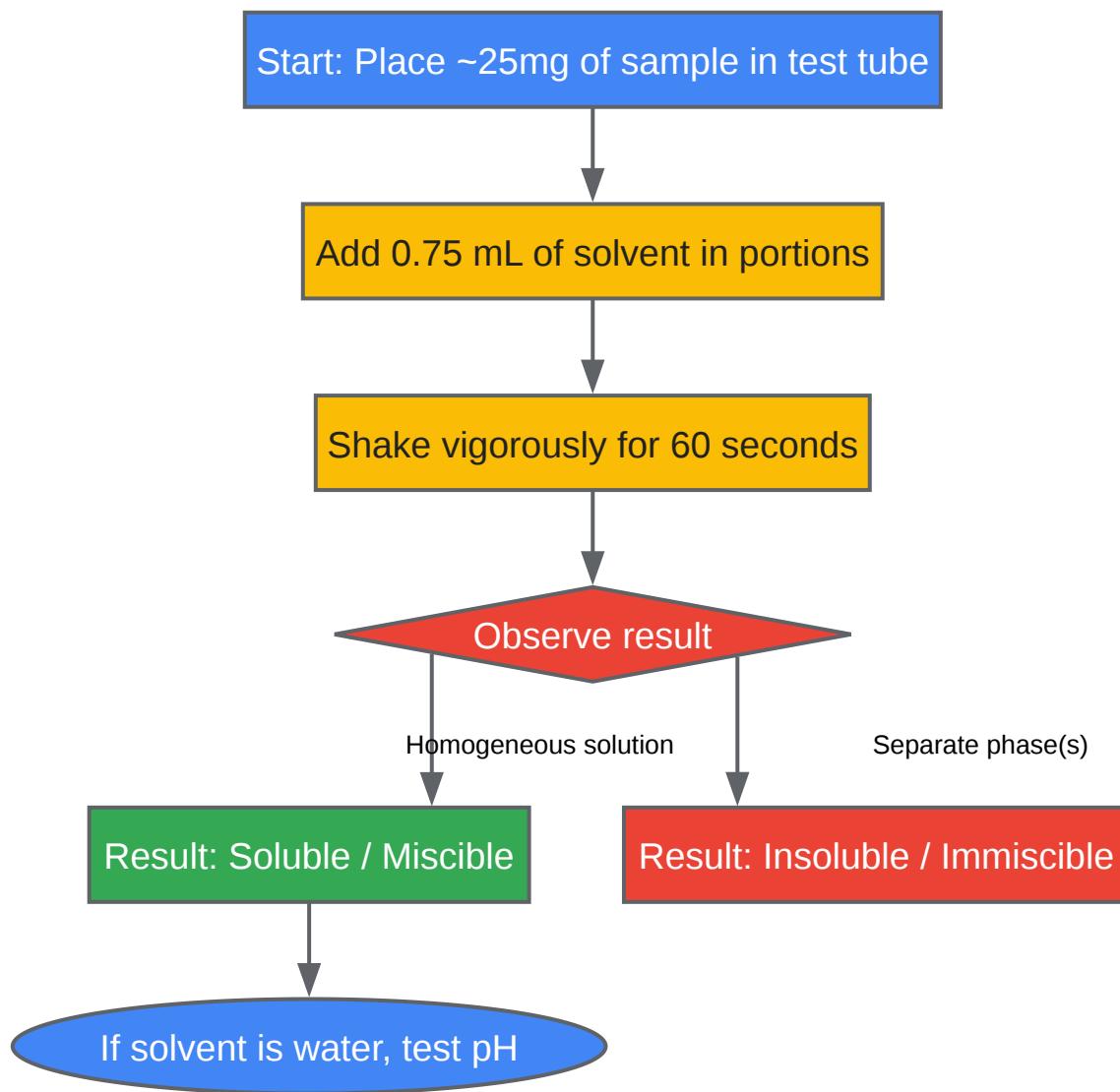
## Boiling Point Determination

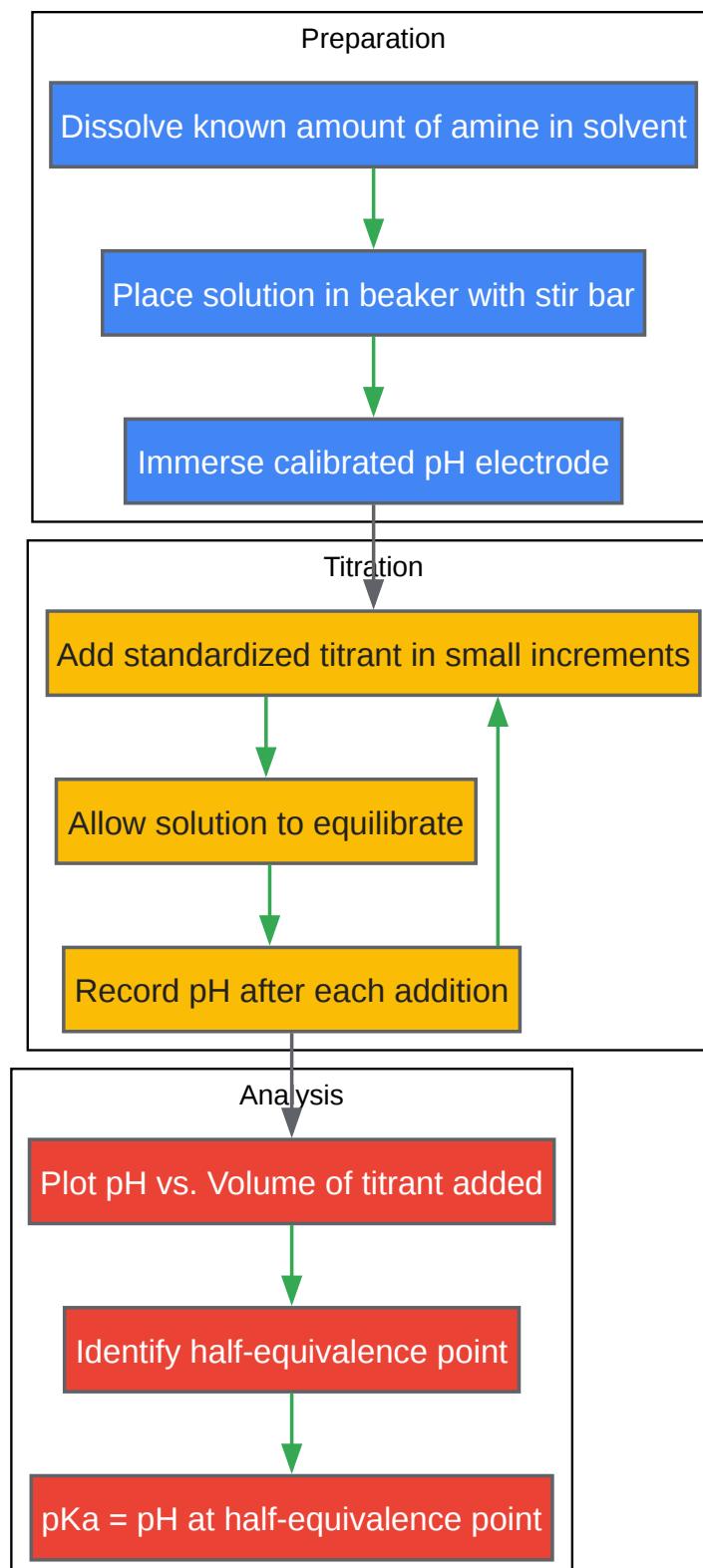
The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[10\]](#)[\[11\]](#) It is a critical property for characterizing and identifying liquid compounds.

Methodology: Capillary Method (Siwoloboff's Method)

- Sample Preparation: A small amount of the liquid sample (a few milliliters) is placed into a small test tube (fusion tube).[\[10\]](#)[\[11\]](#)
- Capillary Insertion: A capillary tube, sealed at one end, is placed inverted (open end down) into the fusion tube containing the liquid.[\[10\]](#)[\[12\]](#)
- Apparatus Setup: The fusion tube assembly is attached to a thermometer and heated in a suitable apparatus, such as a Thiele tube or an aluminum block, ensuring uniform heating.[\[10\]](#)[\[12\]](#)
- Heating and Observation: The apparatus is heated gently.[\[10\]](#) As the temperature rises, air trapped in the capillary tube will expand and exit as bubbles. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary's open end.[\[10\]](#)
- Reading the Boiling Point: At this point, heating is stopped. The liquid will begin to cool, and the bubbling will slow down. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.[\[13\]](#)





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